

Application Notes and Protocols: Pigment Yellow 14 in Textile Printing and Dyeing

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Compound of Interest

Compound Name: *Pigment Yellow 14*

Cat. No.: *B2915567*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of C.I. **Pigment Yellow 14** (PY14), a disazo pigment, in textile printing and dyeing applications. This document outlines the pigment's physicochemical properties, detailed experimental protocols for its application on cotton and other cellulosic fibers, and data on its performance characteristics.

Introduction

Pigment Yellow 14, chemically known as 2,2'-[(3,3'-dichloro[1,1'-biphenyl]-4,4'-diyl)di(E)azene-2,1-diyl]bis[N-(2-methylphenyl)-3-oxobutanamide], is a widely used organic pigment valued for its bright, greenish-yellow hue.^[1] In the textile industry, it is primarily utilized in printing applications due to its good color strength and compatibility with various binder systems. Unlike dyes, pigments are insoluble in the application medium and do not form chemical bonds with the textile fibers. Instead, they are physically bound to the fiber surface by a polymeric binder. This mechanism allows for the coloration of a wide range of textile substrates.

Physicochemical Properties of Pigment Yellow 14

A summary of the key physicochemical properties of **Pigment Yellow 14** is presented in Table 1. This data is essential for formulation development and for predicting the pigment's behavior during processing.

Table 1: Physicochemical Properties of **Pigment Yellow 14**

Property	Value	References
C.I. Name	Pigment Yellow 14	[2]
C.I. Number	21095	[3]
CAS Number	5468-75-7	[2]
Molecular Formula	C ₃₄ H ₃₀ Cl ₂ N ₆ O ₄	[2]
Molecular Weight	657.55 g/mol	[2]
Appearance	Yellow Powder	[2]
Hue	Greenish Yellow	[2]
Density	1.32 - 1.6 g/cm ³	[3][4]
Melting Point	190-200 °C	[2]
Oil Absorption	35-45 ml/100g	[3]
pH	6.0 - 8.0	[2][3]
Heat Resistance	Up to 180 °C	[2]
Solubility	Insoluble in water, slightly soluble in toluene.	[5]

Application in Textile Printing

Pigment printing is the most common method for applying **Pigment Yellow 14** to textiles. The process involves the preparation of a print paste containing the pigment, a binder, a thickener, and other auxiliaries. This paste is then applied to the fabric, dried, and cured to fix the pigment.

Experimental Protocol: Pigment Printing of Cotton Fabric

This protocol details the screen printing of a 100% cotton fabric with a **Pigment Yellow 14** formulation.

3.1.1. Materials and Reagents:

- **Pigment Yellow 14** (aqueous dispersion)
- Acrylic binder
- Synthetic thickener (e.g., polyacrylate-based)
- Fixing agent (e.g., melamine-formaldehyde resin)
- Softener
- Urea
- Diammonium phosphate (DAP)
- Deionized water
- 100% cotton fabric (desized, scoured, and bleached)

3.1.2. Equipment:

- Laboratory scale mixer/homogenizer
- Weighing balance
- pH meter
- Screen printing table and squeegee
- Laboratory oven or stenter for drying and curing

3.1.3. Print Paste Formulation:

A typical formulation for a **Pigment Yellow 14** print paste is provided in Table 2.

Table 2: Typical **Pigment Yellow 14** Print Paste Formulation

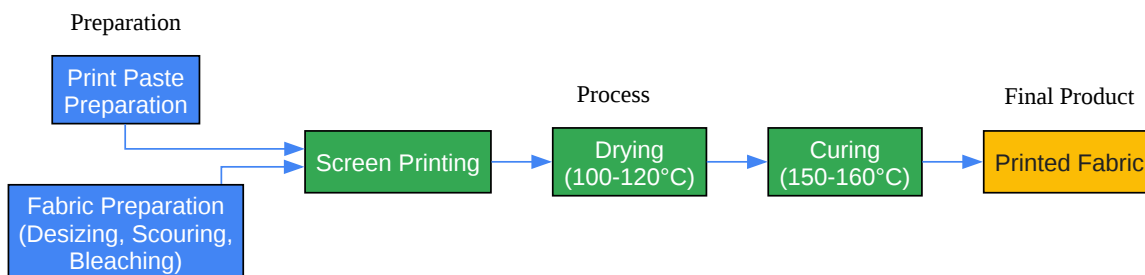
Component	Concentration (g/kg)	Function
Pigment Yellow 14 (20% dispersion)	50	Colorant
Acrylic Binder	150	Adhesion to fabric
Synthetic Thickener (5% stock)	500	Viscosity control
Fixing Agent	20	Improves wash fastness
Softener	10	Improves fabric hand-feel
Urea	20	Humectant, aids in fixation
Diammonium Phosphate (DAP)	5	Catalyst for binder crosslinking
Deionized Water	245	Vehicle
Total	1000	

3.1.4. Procedure:

- Fabric Preparation: Ensure the cotton fabric is properly desized, scoured, and bleached to remove any impurities that might interfere with print quality and adhesion.
- Print Paste Preparation:
 - In a suitable container, weigh the required amount of synthetic thickener stock.
 - Add the deionized water and mix until a homogeneous paste is formed.
 - Slowly add the **Pigment Yellow 14** dispersion while stirring continuously.
 - Add the acrylic binder, fixing agent, softener, urea, and diammonium phosphate one by one, ensuring each component is well dispersed before adding the next.
 - Continue mixing for 15-20 minutes to achieve a smooth and uniform print paste.
 - Check and adjust the pH of the paste to the range of 8.0-9.0 if necessary.

- Printing:
 - Place the prepared cotton fabric on the printing table.
 - Position the screen with the desired design on the fabric.
 - Apply the print paste along one edge of the screen.
 - Use a squeegee to spread the paste evenly across the screen with a single, firm stroke.
- Drying and Curing:
 - Carefully remove the printed fabric from the table and air dry or dry in an oven at 100-120°C for 2-3 minutes.
 - Cure the dried fabric in an oven or stenter at 150-160°C for 3-5 minutes to ensure proper crosslinking of the binder.
- Post-Treatment:
 - After curing, the fabric is ready for use. Unlike reactive dyeing, a washing-off step is generally not required for pigment prints.

3.1.5. Experimental Workflow for Pigment Printing:



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Caption: Workflow for Pigment Printing with **Pigment Yellow 14**.

Application in Exhaust Dyeing

While less common than printing, **Pigment Yellow 14** can be applied to textiles via an exhaustion process. This method is typically used for garment dyeing to achieve a "washed-out" or "vintage" look. The process requires cationization of the cotton fibers to create a positive charge that attracts the anionic pigment dispersion.

Experimental Protocol: Exhaust Dyeing of Cotton with Pigment Yellow 14

This protocol outlines a laboratory-scale exhaustion dyeing process for 100% cotton yarn or fabric.

4.1.1. Materials and Reagents:

- **Pigment Yellow 14** (aqueous dispersion)
- Cationizing agent (e.g., polyamine-based)
- Binder
- Fixing Agent
- Acetic acid
- Sodium carbonate
- Deionized water
- 100% cotton yarn or fabric (scoured and bleached)

4.1.2. Equipment:

- Laboratory dyeing machine (e.g., beaker dyer)
- Weighing balance

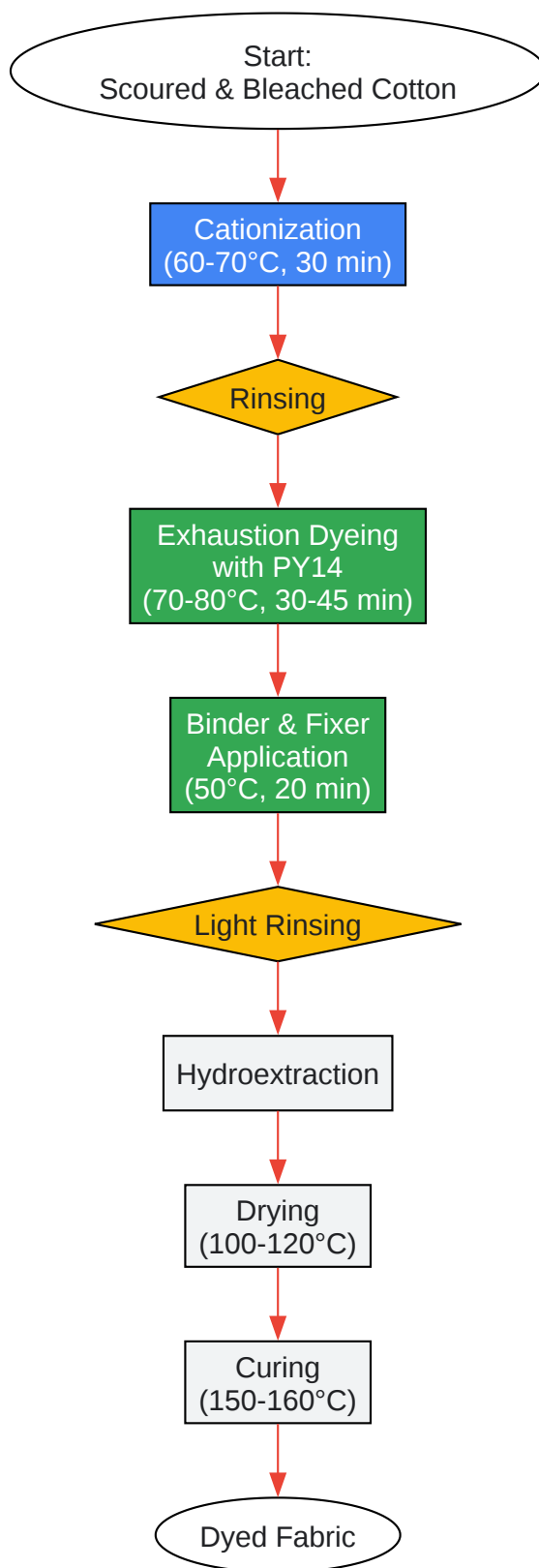
- pH meter
- Squeezer or hydroextractor
- Laboratory oven for drying and curing

4.1.3. Procedure:

- Cationization of Cotton:
 - Prepare a treatment bath with 2-4% (on weight of fabric, owf) of a suitable cationizing agent.
 - Adjust the pH of the bath to 4.5-5.5 with acetic acid.
 - Introduce the cotton material into the bath at a liquor-to-goods ratio (L:R) of 10:1.
 - Raise the temperature to 60-70°C and treat for 30 minutes.
 - Rinse the cationized cotton thoroughly with cold water.
- Exhaustion Dyeing:
 - Set a fresh dyebath at an L:R of 10:1.
 - Add 1-3% (owf) of **Pigment Yellow 14** dispersion to the bath.
 - Introduce the cationized cotton into the dyebath at 40°C.
 - Raise the temperature to 70-80°C over 20 minutes and run for 30-45 minutes.
 - Cool the bath down to 50°C.
- Binder and Fixer Application:
 - Add 2-5% (owf) of a suitable binder and 1-2% (owf) of a fixing agent to the same bath.
 - Run for a further 20 minutes.

- Drying and Curing:
 - Remove the dyed material from the bath, rinse lightly, and hydroextract or squeeze to remove excess liquor.
 - Dry the material at 100-120°C.
 - Cure the dried material at 150-160°C for 3-5 minutes.

4.1.4. Experimental Workflow for Exhaust Dyeing:



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Caption: Workflow for Exhaust Dyeing with **Pigment Yellow 14**.

Performance and Fastness Properties

The performance of **Pigment Yellow 14** on textiles is highly dependent on the quality of the pigment dispersion, the binder system used, and the curing conditions. Proper formulation and application are crucial for achieving good fastness properties.

Table 3: Fastness Properties of **Pigment Yellow 14** on Cotton

Fastness Property	Test Method	Rating (1-5 Scale, 5 is best)	References
Light Fastness	ISO 105-B02	5	[3]
Washing Fastness (Change in Shade)	ISO 105-C06	4-5	[6]
Washing Fastness (Staining on Cotton)	ISO 105-C06	4-5	[6]
Rubbing Fastness (Dry)	ISO 105-X12	4	[7]
Rubbing Fastness (Wet)	ISO 105-X12	3-4	[7]
Water Resistance	ISO 105-E01	5	[8]
Acid Resistance (5% HCl)	Internal Method	5	[1]
Alkali Resistance (5% NaOH)	Internal Method	5	[1]
Alcohol Resistance	Internal Method	5	[3]

Note: Fastness properties can vary depending on the specific binder, auxiliaries, and substrate used.

Conclusion

Pigment Yellow 14 is a versatile and economically important pigment for the coloration of textiles, particularly through printing methods. Its bright greenish-yellow shade and good overall fastness properties make it a suitable choice for a wide range of applications. The detailed protocols provided in these notes offer a starting point for researchers and scientists to explore the use of **Pigment Yellow 14** in their specific textile applications. Optimization of binder systems and curing conditions can further enhance the performance of this pigment.

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- To cite this document: BenchChem. [Application Notes and Protocols: Pigment Yellow 14 in Textile Printing and Dyeing]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2915567#use-of-pigment-yellow-14-in-textile-printing-and-dyeing-studies]

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